

# Application Notes and Protocols for YK11 Stock Solution Preparation

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## Compound of Interest

Compound Name: YK11

Cat. No.: B15541520

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These application notes provide essential information and detailed protocols for the preparation, handling, and storage of **YK11** stock solutions for in vitro and other preclinical research applications. **YK11** is a synthetic, steroidal selective androgen receptor modulator (SARM) and a myostatin inhibitor, making it a compound of interest in studies related to muscle growth and bone health.[1][2] Adherence to proper laboratory procedures is crucial for ensuring experimental reproducibility and safety.

## Application Notes

### Physicochemical Properties of **YK11**

**YK11** is typically supplied as a white to off-white crystalline solid or powder.[3][4] It is essential to refer to the manufacturer's certificate of analysis for batch-specific details.

Property	Value	Reference
CAS Number	1370003-76-1	<a href="#">[3]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>25</sub> H <sub>34</sub> O <sub>6</sub>	<a href="#">[1]</a> <a href="#">[5]</a>
Molecular Weight	430.54 g/mol	<a href="#">[1]</a> <a href="#">[5]</a>
Purity	≥95% (typically ≥98% by HPLC)	<a href="#">[3]</a> <a href="#">[5]</a>
Appearance	Crystalline solid / Powder	<a href="#">[3]</a> <a href="#">[5]</a>

### Solubility Data

**YK11** is practically insoluble in water but is soluble in several organic solvents.[\[6\]](#) The choice of solvent depends on the experimental design, particularly the tolerance of the cell culture or in vivo model to the solvent. DMSO is a common choice for preparing high-concentration stock solutions.

Solvent	Solubility	Reference
DMSO	~4.31 mg/mL (~10 mM)	<a href="#">[7]</a>
Ethanol	~1 mg/mL	<a href="#">[3]</a> <a href="#">[8]</a>
Methanol	~1 mg/mL	<a href="#">[3]</a> <a href="#">[8]</a>
Acetonitrile	~1 mg/mL	<a href="#">[3]</a> <a href="#">[8]</a>
Water	Insoluble / Very low solubility (0.13 g/L)	<a href="#">[6]</a>

### Storage and Stability

Proper storage is critical to maintain the integrity and activity of **YK11**.

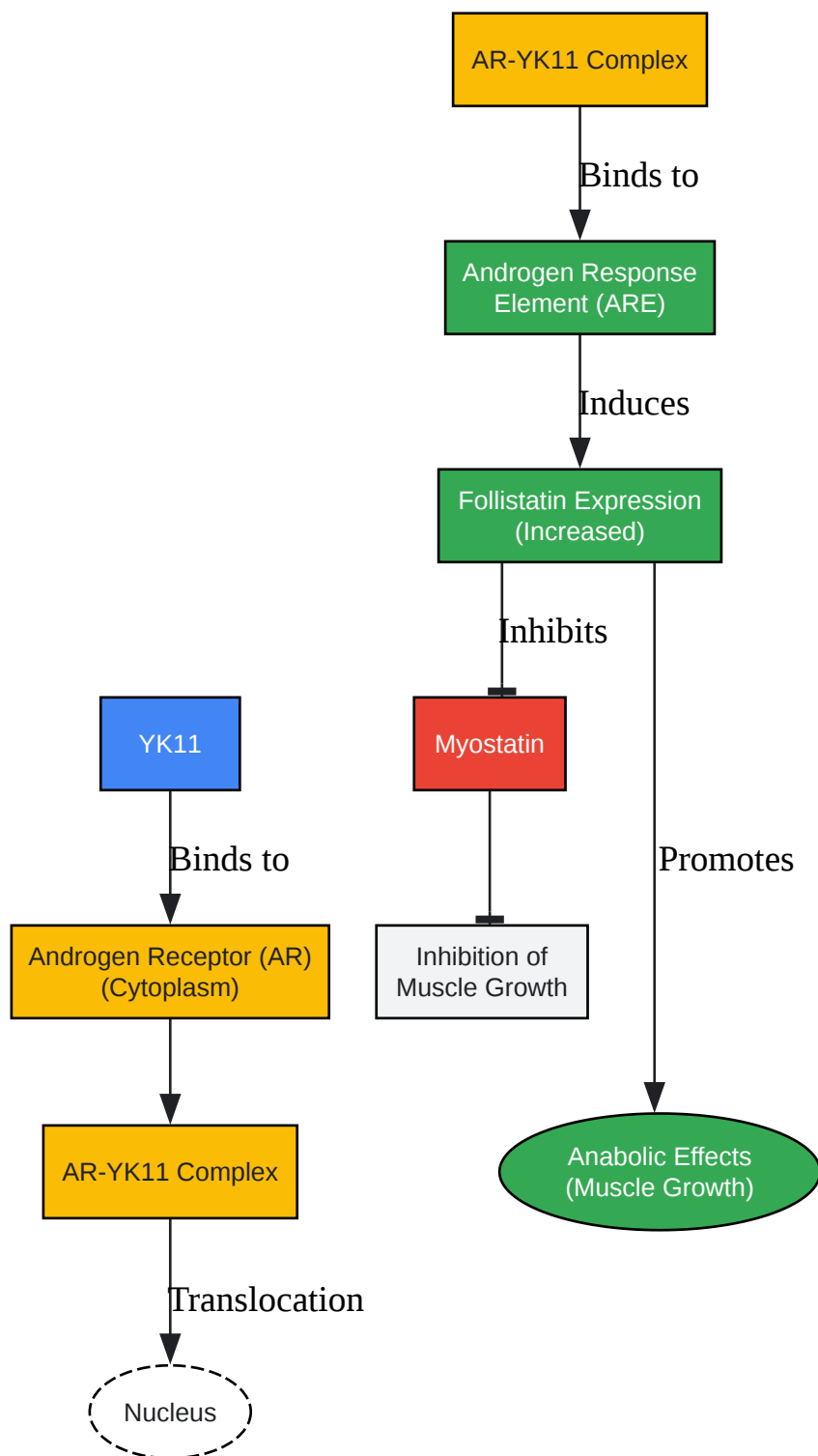
Form	Storage Temperature	Stability	Reference
Solid Powder	-20°C	≥ 4 years	[3][5]
In Solvent (Stock Solution)	-80°C	up to 1 year	[5][7]
-20°C	2 weeks to 3 months	[5]	

Note: For long-term storage of stock solutions, it is recommended to prepare single-use aliquots to avoid repeated freeze-thaw cycles.

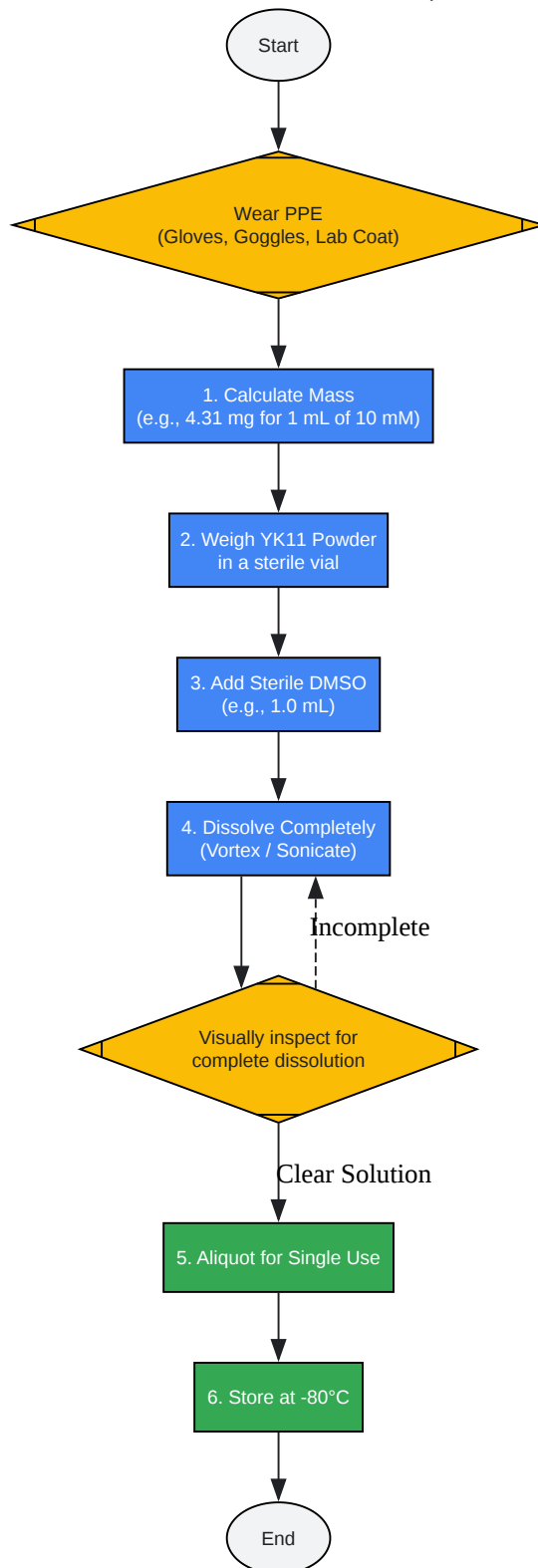
#### Mechanism of Action

**YK11** exhibits a dual mechanism of action. It acts as a partial agonist of the androgen receptor (AR), which leads to the translocation of the AR to the nucleus and modulation of gene expression.[1][9] Uniquely, **YK11** also significantly increases the expression of follistatin, a potent inhibitor of myostatin.[1][2] Myostatin is a protein that negatively regulates muscle growth; its inhibition allows for enhanced myogenic differentiation and muscle hypertrophy.[2]

## YK11 Signaling Pathway



## Workflow for YK11 Stock Solution Preparation

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- To cite this document: BenchChem. [Application Notes and Protocols for YK11 Stock Solution Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15541520#preparing-yk11-stock-solutions-for-laboratory-use]

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